

Application Notes and Protocols for Etidocaine in Specific Nerve Block Procedures

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Compound of Interest

Compound Name: Etidocaine

Cat. No.: B15586579

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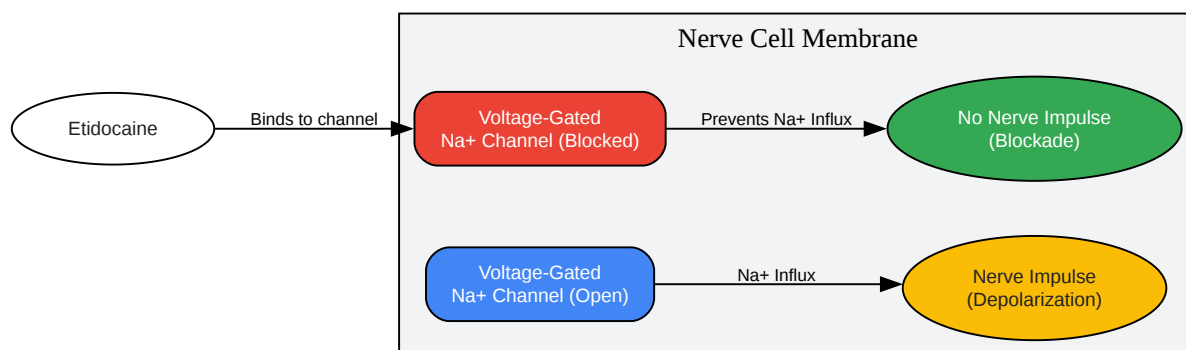
These application notes provide a comprehensive overview of **etidocaine**'s use in various nerve block procedures. The information is compiled from clinical studies and pharmacological data, offering insights into its efficacy, safety profile, and procedural applications.

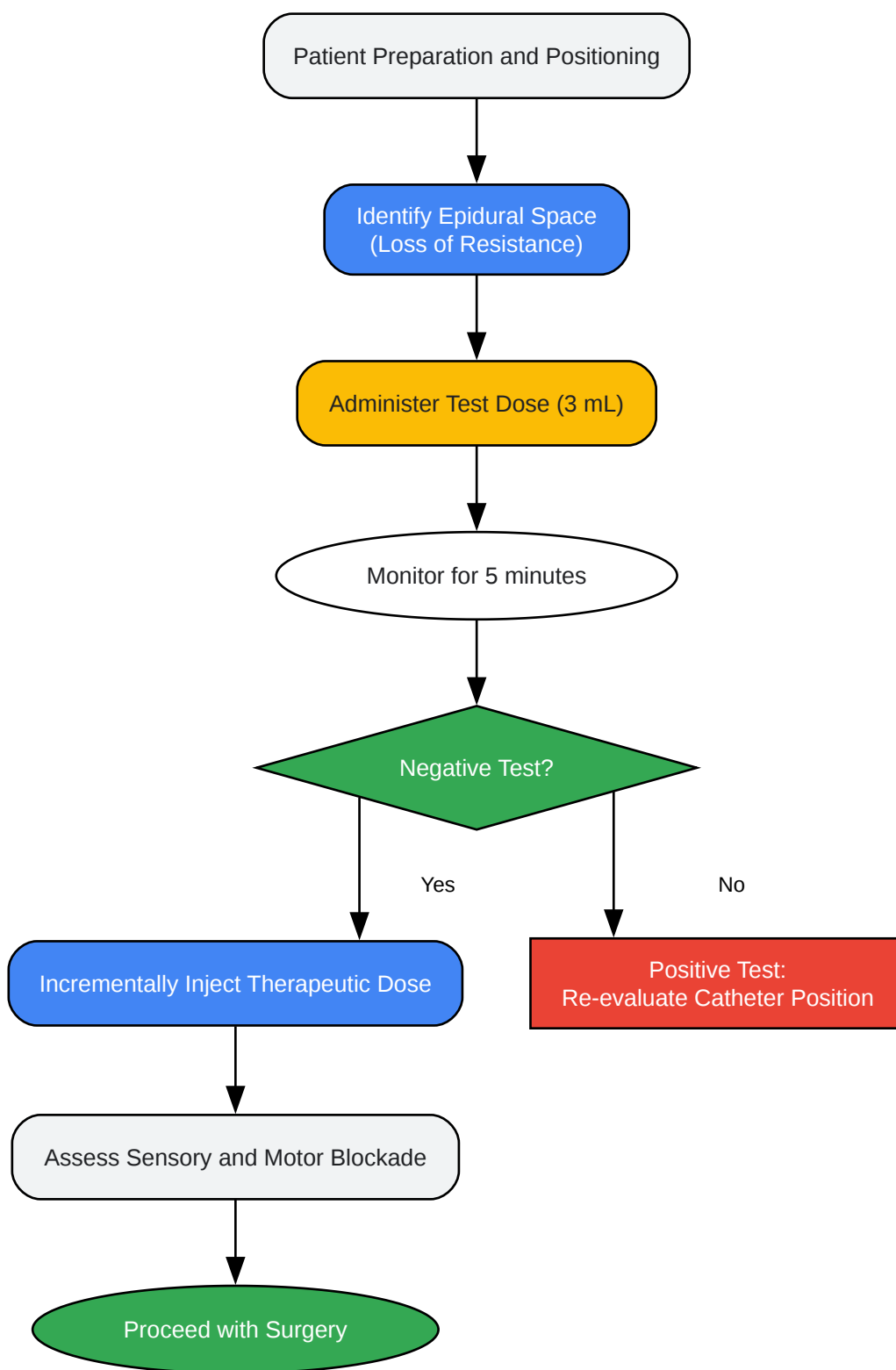
Introduction to Etidocaine

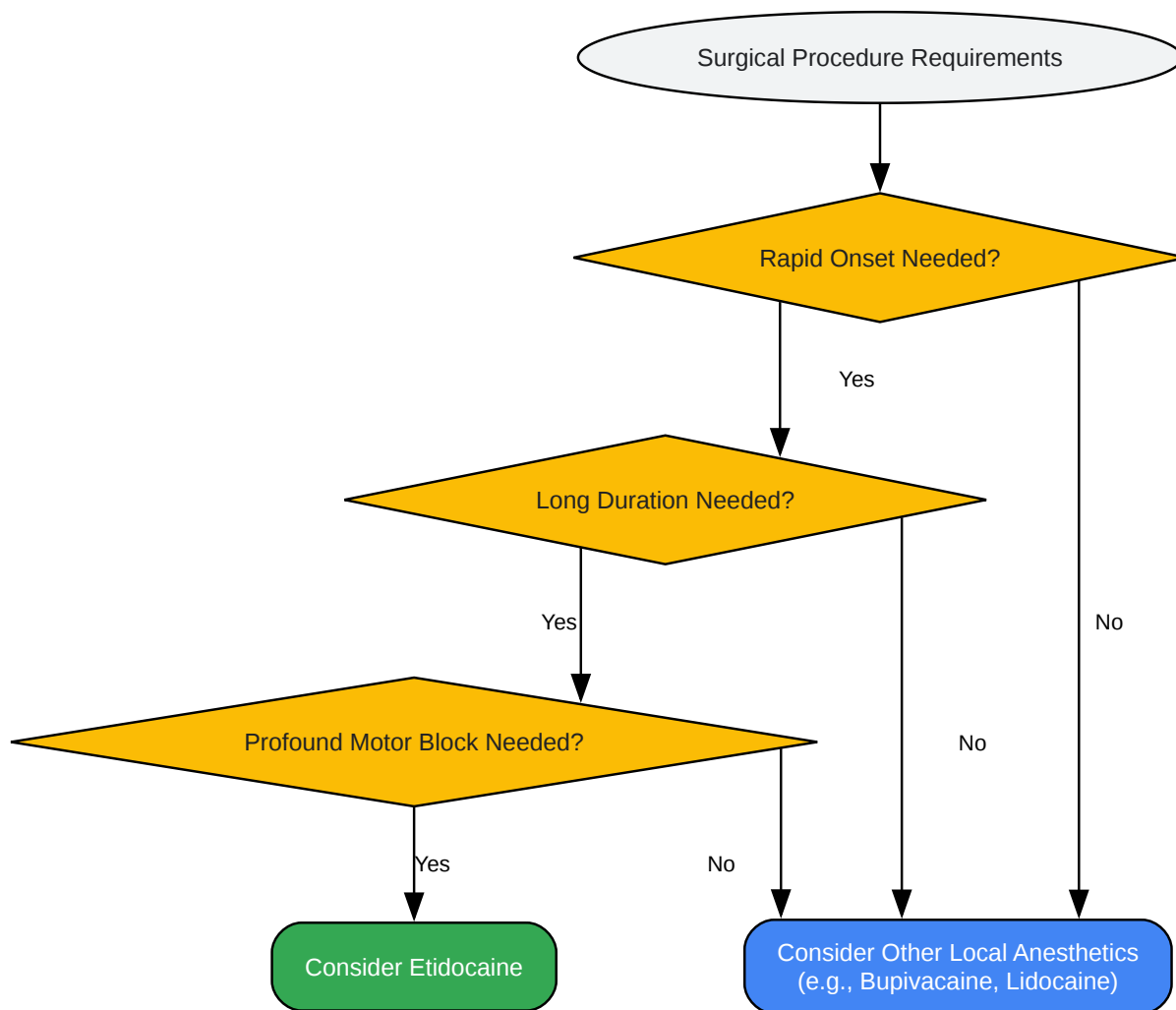
Etidocaine is a long-acting amide local anesthetic known for its rapid onset of action and profound motor blockade.[1] Its physicochemical properties, including high lipid solubility and protein binding capacity, contribute to its prolonged duration of action.[2][3] While its clinical use has become less frequent due to the profound motor blockade which can sometimes outlast the sensory block, it remains a subject of interest for specific surgical procedures where muscle relaxation is paramount.[1][4]

Mechanism of Action

Etidocaine, like other local anesthetics, reversibly blocks nerve impulse conduction by inhibiting sodium ion influx through voltage-gated sodium channels in the neuronal cell membrane.[3][5] This action prevents the depolarization of the nerve, thereby blocking the transmission of pain signals.







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